

# CCT196969 solubility DMSO storage conditions

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## Compound Focus: Cct196969

CAS No.: 1163719-56-9

Cat. No.: S548105

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## Physical & Chemical Properties of CCT196969

The table below summarizes the core technical data for the research compound **CCT196969**.

Property	Specification
CAS Number	1163719-56-9 [1] [2] [3]
Molecular Formula	$C_{27}H_{24}FN_7O_3$ [1] [2] [3]
Molecular Weight	513.52 g/mol [1] [2] [3]
Solubility in DMSO	$\geq 100$ mg/mL (194.73 mM) [2]. Another source suggests $\geq 32$ mg/mL (62.32 mM), noting that hygroscopic (moisture-absorbing) DMSO can significantly impact solubility [1].
Purity	Typically $\geq 99.89\%$ [2]
Appearance	White to off-white solid [1]

## Storage and Handling Conditions

Proper storage is critical for maintaining the stability and integrity of **CCT196969**.

- **Storage Conditions:**
  - **Powder:** Store at -20°C for 2-3 years. [1] [3] For long-term storage, -80°C is recommended. [3]
  - **Stock Solution in DMSO:** Store at -80°C for 2 years or at -20°C for 1 year. [1]
- **Handling and Safety:**
  - **Signal Word:** Warning [3]
  - **Hazard Statements:** H302 (Harmful if swallowed) [3]
  - **Precautionary Measures:** Avoid dust formation, do not inhale, and avoid contact with skin and eyes. Use personal protective equipment and ensure adequate ventilation. [3]

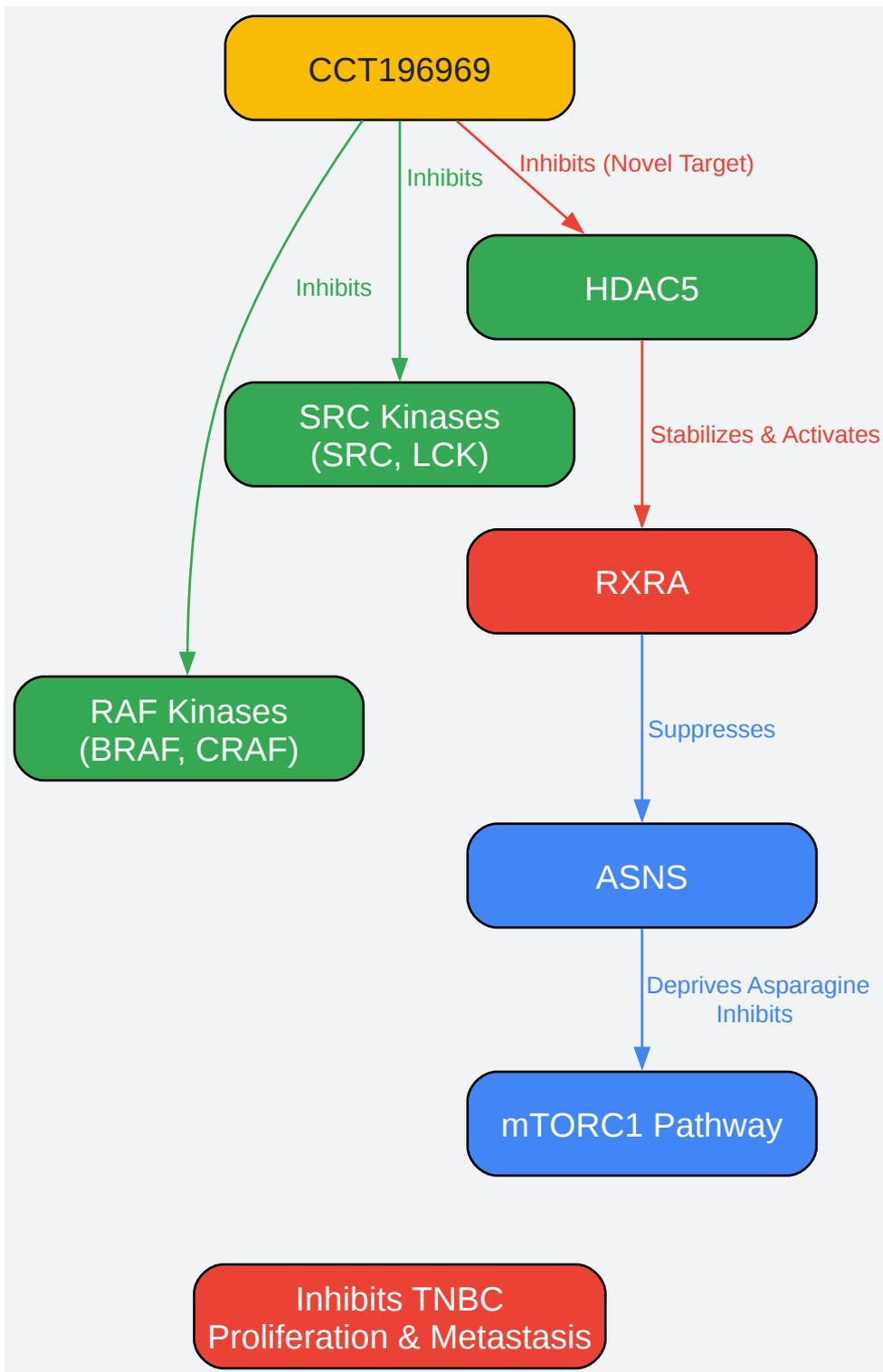
## Biological Activity and Experimental Protocols

**CCT196969** is characterized as a novel, orally available pan-RAF inhibitor that also possesses activity against SRC-family kinases (SFK). [2] [4] The following table details its inhibitory activity (IC<sub>50</sub>) against key targets from cell-free assays.

Target	IC <sub>50</sub> (μM)
CRAF	0.01 [1] [2]
LCK	0.02 [1] [2]
SRC	0.03 [1] [2]
V600E-BRAF	0.04 [1] [2]
BRAF	0.1 [1] [2]

A recent groundbreaking study has revealed a novel, RAF-independent mechanism of action for **CCT196969** in Triple-Negative Breast Cancer (TNBC). It was identified that **CCT196969** directly binds to and inhibits **Histone Deacetylase 5 (HDAC5)**, which subsequently affects the stability and function of the Retinoid X Receptor Alpha (RXRA), leading to the downregulation of Asparagine Synthetase (ASNS) and inhibition of the mTORC1 signaling pathway. [4]

The diagram below illustrates these two primary mechanisms of action for **CCT196969**.



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**CCT196969** acts through established RAF/SRC inhibition and a novel HDAC5/RXRA/ASNS pathway in TNBC. [2] [4]

## In Vitro Cell Proliferation and Apoptosis Assay

This protocol is used to assess the compound's effect on cell viability and death. [4]

- **Cell Seeding:** Seed TNBC or other relevant cancer cell lines (e.g., WM 266.4 melanoma cells) in 96-well plates at a density of 1,000 cells per well in 100  $\mu$ L of complete medium. [4]
- **Compound Treatment:** Treat cells with **CCT196969** at various concentrations. Include a control group treated with DMSO vehicle only.
- **Incubation and Measurement:** Culture cells for 0, 24, 48, 72, and 96 hours. At each time point, add 10  $\mu$ L of CCK-8 reagent to each well.
- **Absorbance Reading:** Incubate the plate for 2 hours in a cell culture incubator. Measure the absorbance at 490 nm using a microplate reader. Calculate the cell viability relative to the DMSO control.
- **Apoptosis Detection:** For apoptosis analysis, harvest treated cells, stain with an Annexin V-FITC/PI apoptosis detection kit, and analyze using flow cytometry. [4]

## In Vivo Formulation and Dosing in Mice

For oral administration in mouse xenograft models, the following protocol can be used. [2]

- **Formulation Preparation:**
  - Prepare a homogeneous suspension at a concentration of 5 mg/mL using a 0.5% Carboxymethyl cellulose (CMC-Na) solution. [2]
  - Alternatively, prepare a clear solution by first dissolving **CCT196969** in DMSO (e.g., 100 mg/mL stock). Then, mix this stock sequentially with PEG300 and Tween-80, followed by ddH<sub>2</sub>O, to achieve a final composition of **10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline**. [1]
- **Dosing:** Administer the formulation to CD-1 or nude mice via oral gavage at a typical dose of **10-20 mg/kg** daily. [2] The compound is reported to be well-tolerated at these doses. [2]

## Key Considerations for Researchers

- **Verify Solubility:** Always confirm solubility empirically, as values can vary between sources and batches. Use fresh, dry DMSO for preparing stock solutions. [1]
- **Novel Mechanism:** Be aware of the emerging HDAC5-targeted mechanism, which is independent of RAF inhibition. This opens new avenues for research, particularly in TNBC and potentially other cancer types. [4]
- **Limited Brain Distribution:** In vivo studies indicate that the brain distribution of **CCT196969** is limited, partly due to efflux by transporters at the blood-brain barrier. This is a critical factor to

consider when investigating efficacy against brain metastases or central nervous system diseases. [5]

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## References

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